

# Technical Guide: Certificate of Analysis for 4-Acetaminophen Sulfate-d4

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## Compound of Interest

Compound Name: 4-Acetaminophen sulfate-d4

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This technical guide provides a comprehensive overview of the data and methodologies typically found in a Certificate of Analysis (CoA) for **4-Acetaminophen sulfate-d4**. This deuterated internal standard is critical for the accurate quantification of its unlabeled counterpart, a major metabolite of acetaminophen, in various biological matrices. This document is intended for researchers, scientists, and drug development professionals who utilize this analytical standard in their work.

## Compound Information

**4-Acetaminophen sulfate-d4** is a stable isotope-labeled version of 4-Acetaminophen sulfate. The deuterium labels provide a distinct mass difference, making it an ideal internal standard for mass spectrometry-based bioanalytical methods.

Identifier	Value
Chemical Name	N-(4-sulfonatophenyl)acetamide-2,2,3,3-d4
Molecular Formula	C <sub>8</sub> H <sub>5</sub> D <sub>4</sub> NO <sub>5</sub> S <sup>[1]</sup>
Molecular Weight	238.28 g/mol <sup>[1]</sup>
CAS Number	Not consistently available; related compounds have CAS numbers 32113-41-0 (potassium salt) and 64315-36-2 (Acetaminophen-d4). <sup>[2][3]</sup>
Storage Temperature	-20°C <sup>[3][4][5]</sup>

## Analytical Specifications and Quantitative Data

The following tables summarize the typical quantitative data provided in a Certificate of Analysis for **4-Acetaminophen sulfate-d4** and its precursors, ensuring its identity, purity, and suitability for quantitative analysis.

### Purity and Composition

Parameter	Specification	Typical Value	Methodology
Purity (HPLC)	>95%	99.79% (for Acetaminophen-d4)	HPLC-UV at 245 nm[1][6]
Isotopic Purity	≥98% deuterated forms (d1-d4)	99.5% (as d4)[3][6]	Mass Spectrometry
Isotopic Enrichment	≥99.8%	Not specified	High-Resolution Mass Spectrometry[1]
Residual Proton Content	<0.2% at all labeled positions	Not specified	<sup>1</sup> H NMR[1]

### Isotopic Distribution

The isotopic distribution is a critical parameter for an internal standard, ensuring minimal interference from naturally occurring isotopes of the unlabeled analyte.

Isotopologue	Normalized Intensity
d0	0.01%[6]
d1	0.00%[6]
d2	0.03%[6]
d3	2.10%[6]
d4	97.87%[6]

### Experimental Protocols

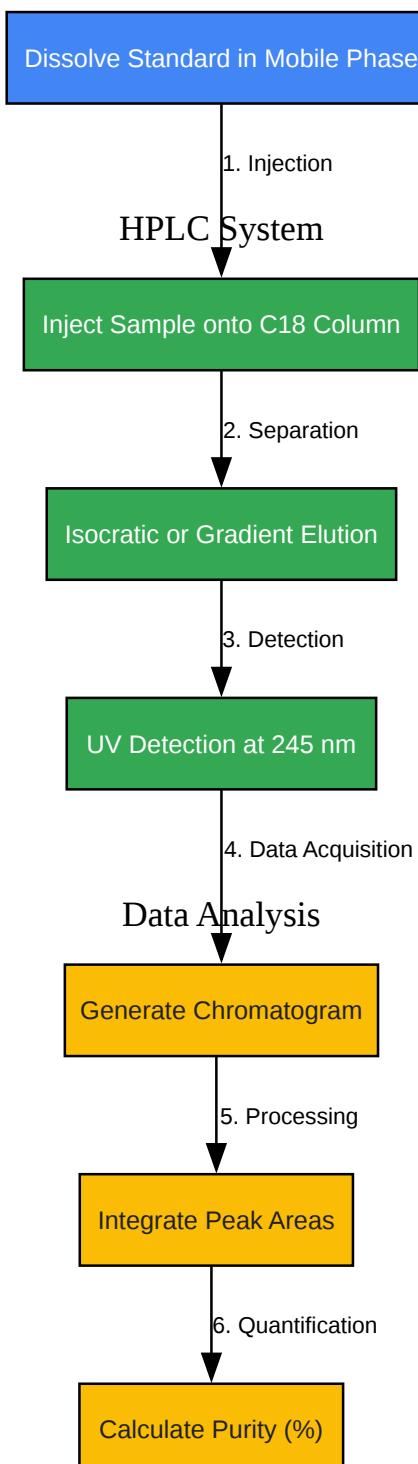
The following sections detail the methodologies for the key experiments cited in the characterization of **4-Acetaminophen sulfate-d4**.

## High-Performance Liquid Chromatography (HPLC) for Purity Assessment

**Purpose:** To determine the chemical purity of the compound by separating it from any impurities.

**Workflow:**

## Sample Preparation

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Caption: Workflow for HPLC Purity Analysis.

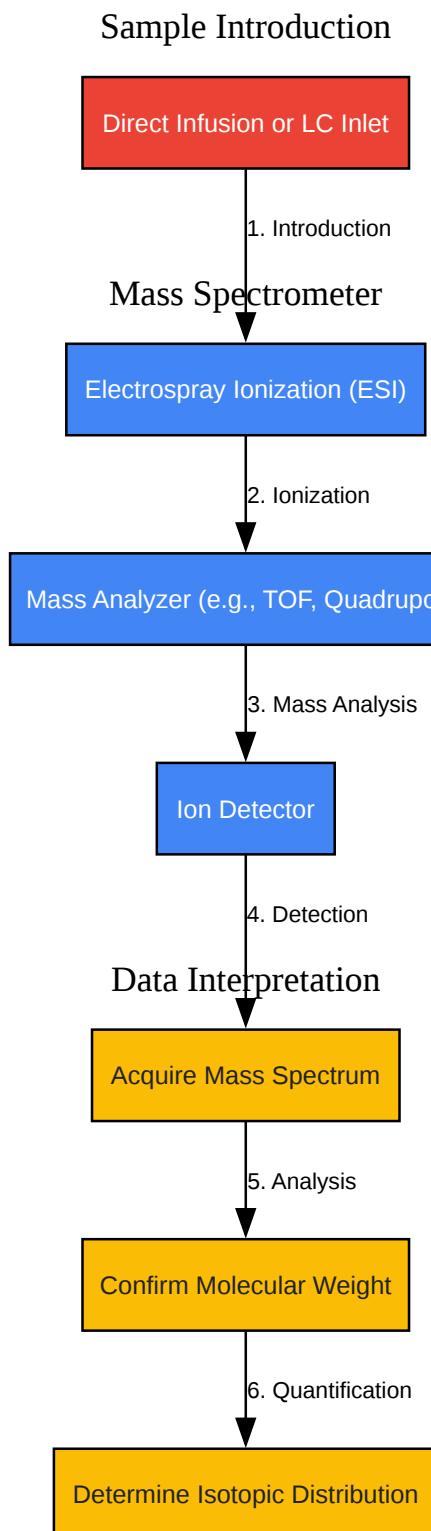
**Methodology:**

- Standard Preparation: A known concentration of **4-Acetaminophen sulfate-d4** is prepared by dissolving the neat material in a suitable solvent, typically the mobile phase.
- Chromatographic Conditions:
  - Column: A reverse-phase C18 column is commonly used.
  - Mobile Phase: A mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
  - Flow Rate: Typically 0.5-1.0 mL/min.
  - Detection: UV absorbance is monitored at 245 nm.
- Data Analysis: The area of the main peak corresponding to **4-Acetaminophen sulfate-d4** is integrated and compared to the total area of all detected peaks to calculate the purity.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Purpose: To confirm the molecular weight and determine the isotopic distribution of the deuterated standard.

**Workflow:**

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Caption: Workflow for MS Identity and Isotopic Purity.

**Methodology:**

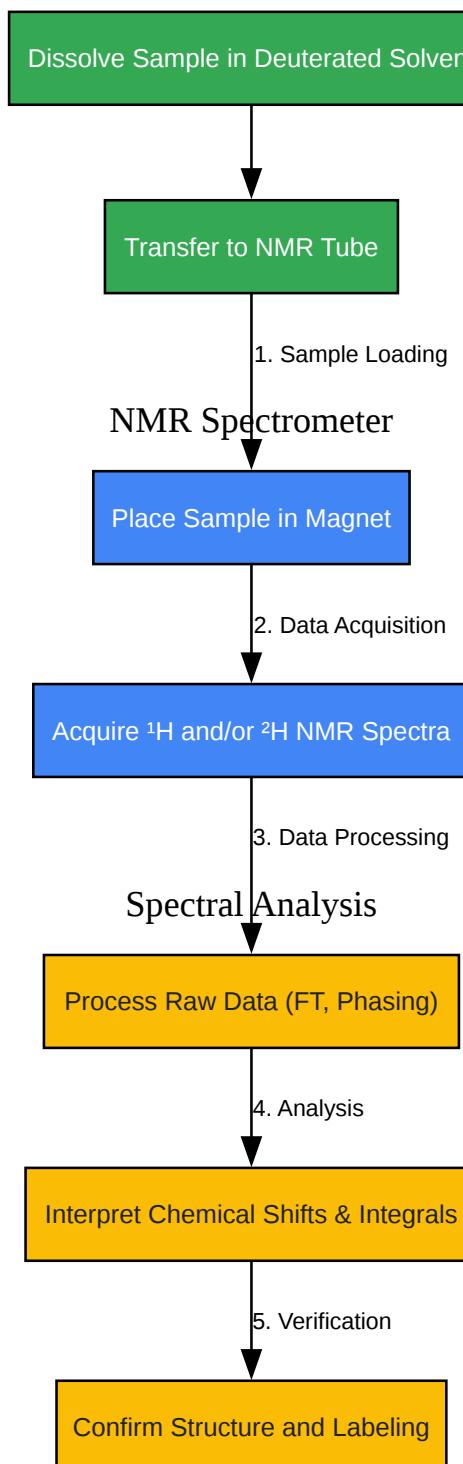
- **Sample Introduction:** The sample is introduced into the mass spectrometer, either by direct infusion or via an LC system.
- **Ionization:** Electrospray ionization (ESI) is a common technique used to generate ions from the analyte.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- **Data Interpretation:** The resulting mass spectrum is analyzed to confirm that the observed molecular weight matches the theoretical weight of **4-Acetaminophen sulfate-d4**. The relative intensities of the peaks corresponding to the d0, d1, d2, d3, and d4 isotopologues are used to calculate the isotopic purity and distribution.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

**Purpose:** To confirm the chemical structure and the position of the deuterium labels.

**Workflow:**

## Sample Preparation

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Caption: Workflow for NMR Structural Confirmation.

### Methodology:

- Sample Preparation: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).
- Data Acquisition: <sup>1</sup>H NMR and/or <sup>2</sup>H NMR spectra are acquired.
- Spectral Interpretation: The <sup>1</sup>H NMR spectrum is examined for the absence of signals at the positions where deuterium labeling is expected. The chemical shifts, splitting patterns, and integration of the remaining proton signals are compared to the expected structure to confirm its identity.

## Application in Quantitative Bioanalysis

**4-Acetaminophen sulfate-d4** is primarily used as an internal standard in LC-MS/MS methods for the quantification of acetaminophen sulfate in biological samples like plasma and urine.

A validated LC-MS/MS method for this purpose typically exhibits the following performance characteristics:

Parameter	Typical Performance
Linear Range	0.5–500 ng/mL ( $r^2 > 0.999$ )[1]
Lower Limit of Quantification (LLOQ)	0.5 ng/mL[1]
Matrix Effects	98–102% recovery[1]
Inter-day Precision	≤5.8% CV at LLOQ[1]

This technical guide provides a summary of the critical information found on a Certificate of Analysis for **4-Acetaminophen sulfate-d4**. For lot-specific data, always refer to the CoA provided by the supplier.

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